

Application Notes and Protocols for OM-163 Administration in Experimental Models

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name:	OM 163
CAS No.:	150104-43-1
Cat. No.:	B1174827

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the administration of OM-163 in experimental models, with a focus on its application in peritoneal carcinomatosis derived from colon cancer. The protocols outlined below are based on findings from preclinical studies and are intended to serve as a guide for researchers investigating the immunomodulatory and anti-tumor effects of OM-163.

Summary of Preclinical Findings

OM-163, an immunomodulator, has demonstrated significant efficacy in a rat model of peritoneal carcinomatosis induced by PROb colon tumor cells. Intraperitoneal administration of OM-163 has been shown to induce the complete disappearance of macroscopic peritoneal nodules and inhibit the growth of lung metastases.[1] The anti-tumor effect of OM-163 is associated with a reversal of tumor-mediated immunosuppression, characterized by an infiltration of T lymphocytes into the tumor nodules and a downregulation of Transforming Growth Factor-beta 1 (TGF- β 1) expression.[2]

Quantitative Data Summary

The following table summarizes the key quantitative findings from preclinical studies on the intraperitoneal administration of OM-163 in a rat model of peritoneal carcinomatosis.



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Experimental Protocols

Animal Model

- Species: Syngeneic BDIX rats are a suitable model for inducing peritoneal carcinomatosis with colon tumor cells.[3]
- Tumor Induction: Peritoneal carcinomatosis can be induced by the intraperitoneal injection of 1×10^6 PROb colonic tumor cells.[2]

Preparation of OM-163 for Injection

While the specific vehicle for OM-163 solubilization is not explicitly detailed in the available literature, a common practice for in vivo administration of similar agents is to use a sterile, pyrogen-free vehicle such as phosphate-buffered saline (PBS) or a solution recommended by the manufacturer. It is crucial to ensure the final solution is sterile before injection.

Intraperitoneal Administration Protocol

This protocol provides a general guideline for the intraperitoneal injection of OM-163 in rats.

Materials:

- OM-163 solution
- Sterile syringes (1-3 mL)
- Sterile needles (23-25 gauge)
- 70% ethanol for disinfection
- Animal restrainer (optional)

Procedure:

- **Animal Restraint:** Properly restrain the rat. This can be done manually by a trained handler or using a suitable restraint device. The animal should be positioned on its back with its head tilted slightly downwards to allow the abdominal organs to shift forward, creating a safer injection site in the lower abdomen.
- **Site Identification:** The preferred injection site is the lower right quadrant of the abdomen to avoid puncturing the cecum, which is located on the left side.
- **Disinfection:** Cleanse the injection site with a 70% ethanol swab.
- **Needle Insertion:** Insert the sterile needle at a 15-30 degree angle into the peritoneal cavity. A successful entry is often indicated by a slight "pop" or a sudden decrease in resistance.
- **Aspiration:** Gently pull back on the syringe plunger to ensure that no fluid (e.g., urine, blood, or intestinal contents) is aspirated. If fluid is drawn, withdraw the needle and re-insert at a different site with a new sterile needle.
- **Injection:** Once correct placement is confirmed, inject the OM-163 solution slowly and steadily.
- **Withdrawal:** After injection, withdraw the needle and return the animal to its cage.
- **Monitoring:** Observe the animal for any signs of distress or adverse reactions following the injection.

Dosage and Schedule:

The exact dosage and administration schedule for OM-163 are not specified in the reviewed literature. Researchers should perform dose-response studies to determine the optimal therapeutic window for their specific experimental model. Based on similar immunomodulatory treatments in rat models, a starting point for dose-response studies could be in the range of 1-10 mg/kg administered intraperitoneally, with a frequency ranging from daily to every few days for a specified duration.

Signaling Pathways and Experimental Workflows

OM-163 Mechanism of Action

The anti-tumor effect of OM-163 involves the modulation of the tumor microenvironment, leading to an enhanced anti-tumor immune response. A key aspect of this is the infiltration of T lymphocytes and the downregulation of the immunosuppressive cytokine TGF- β 1.



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Caption: Proposed mechanism of OM-163 in a rat colon cancer model.

Experimental Workflow for Evaluating OM-163 Efficacy

The following diagram outlines a typical experimental workflow for assessing the in vivo efficacy of OM-163.



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Caption: Experimental workflow for in vivo evaluation of OM-163.

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References

- [1. Most effective colon cancer chemopreventive agents in rats: a systematic review of aberrant crypt foci and tumor data, ranked by potency - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. State-of-the-Art Therapy in Peritoneal Carcinomatosis Management \[mdpi.com\]](#)
- [3. oncotarget.com \[oncotarget.com\]](#)
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